

N,N-Diallyl-4-methylbenzenesulfonamide: A Technical Overview

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Compound of Interest

Compound Name: *N,N-diallyl-4-methylbenzenesulfonamide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the physicochemical properties of **N,N-diallyl-4-methylbenzenesulfonamide**, with a primary focus on its molecular weight. While this compound is available commercially for research purposes, detailed experimental protocols and biological activity data are not extensively available in peer-reviewed literature. This document summarizes the known information and provides a theoretical framework for its synthesis and characterization based on closely related analogs.

Physicochemical Properties

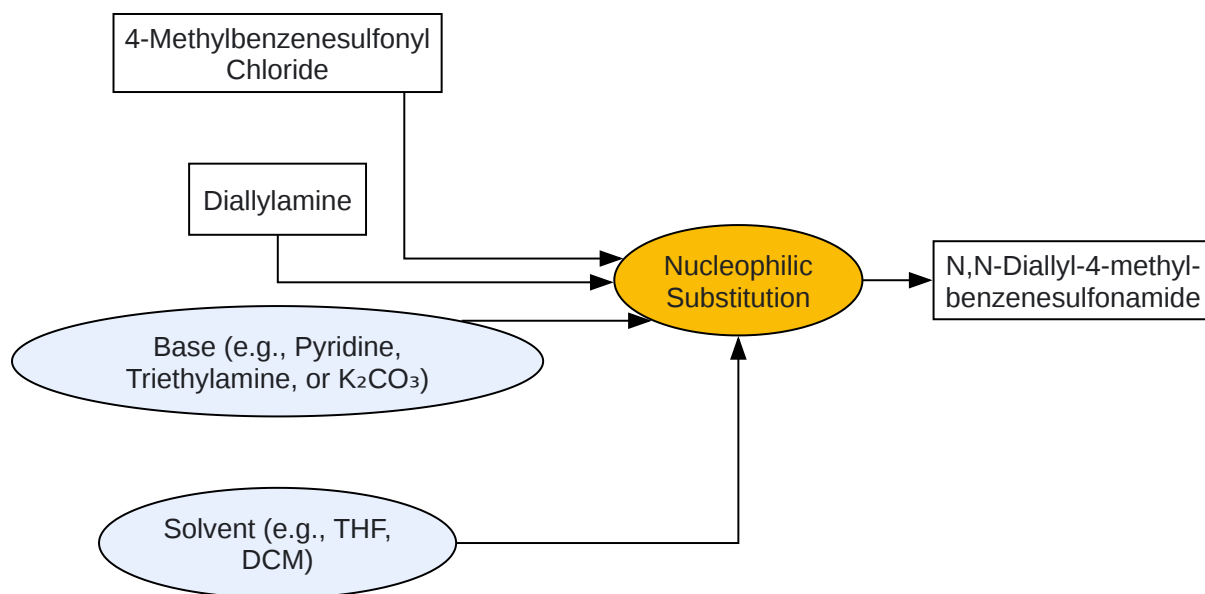
N,N-diallyl-4-methylbenzenesulfonamide is a sulfonamide derivative characterized by a tosyl group and two allyl substituents on the nitrogen atom. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Weight	251.35 g/mol	[1]
Molecular Formula	C ₁₃ H ₁₇ NO ₂ S	[1]
CAS Number	50487-72-4	[1]
Canonical SMILES	C=CCN(CC=C)S(=O) (=O)c1ccc(C)cc1	
InChI Key	OKXHMBXWZHCMSMR- UHFFFAOYSA-N	[2]

Synthesis and Characterization: A Proposed Workflow

Detailed, peer-reviewed experimental protocols for the synthesis of **N,N-diallyl-4-methylbenzenesulfonamide** are not readily available. However, a plausible synthetic route can be extrapolated from the well-documented synthesis of its structural analogs, such as N-allyl-N-benzyl-4-methylbenzenesulfonamide. The proposed synthesis would likely involve a two-step process starting from 4-methylbenzenesulfonyl chloride (tosyl chloride).

Proposed Synthetic Pathway



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Caption: Proposed synthesis of **N,N-diallyl-4-methylbenzenesulfonamide**.

Hypothetical Experimental Protocol

Materials:

- 4-Methylbenzenesulfonyl chloride (Tosyl chloride)
- Diallylamine
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Dichloromethane (DCM))
- Base (e.g., Pyridine, Triethylamine, or Potassium Carbonate)
- Hydrochloric acid (HCl) solution
- Brine solution

- Anhydrous sodium sulfate or magnesium sulfate

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-methylbenzenesulfonyl chloride in the chosen anhydrous solvent.
- To this stirring solution, add diallylamine dropwise.
- Following the addition of the amine, slowly add the base to the reaction mixture. The base acts as a scavenger for the hydrochloric acid byproduct.
- Allow the reaction to stir at room temperature for a specified period (e.g., 24 hours), monitoring the progress by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture would be worked up by washing with an acidic solution (e.g., 1M HCl) to remove excess amine and base, followed by a wash with brine.
- The organic layer would then be dried over an anhydrous salt (e.g., Na_2SO_4), filtered, and the solvent removed under reduced pressure to yield the crude product.
- Purification of the crude **N,N-diallyl-4-methylbenzenesulfonamide** could be achieved by recrystallization or column chromatography.

Note: This protocol is hypothetical and would require optimization of reagents, solvents, temperature, and reaction time.

Characterization Techniques

To confirm the identity and purity of the synthesized **N,N-diallyl-4-methylbenzenesulfonamide**, the following analytical techniques would be essential:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be used to elucidate the chemical structure of the molecule.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.

- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, particularly the sulfonyl group (S=O) stretching vibrations.

Biological Activity and Applications in Drug Development

Currently, there is a lack of published data on the biological activity of **N,N-diallyl-4-methylbenzenesulfonamide**. The broader class of sulfonamides is known to exhibit a wide range of biological activities, including antibacterial, anticancer, and anti-inflammatory properties.[3] The presence of the diallyl functionality could confer unique properties, potentially making it a target for further investigation in drug discovery and development. However, without experimental data, any potential applications remain speculative.

Conclusion

N,N-diallyl-4-methylbenzenesulfonamide is a known chemical entity with a definitive molecular weight of 251.35 g/mol . While its synthesis is theoretically straightforward based on the chemistry of analogous sulfonamides, detailed experimental protocols and characterization data are not well-documented in the public domain. Furthermore, its biological activity and potential applications in drug development are yet to be explored. This guide serves as a foundational document based on the available information, highlighting the need for further research to fully characterize this compound and unlock its potential.

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References

- 1. 50487-72-4[N,N-Diallyl-4-methylbenzenesulfonamide]BLD Pharm [bldpharm.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. Crystal structure of N-allyl-4-methylbenzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]

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